

Spectroscopic Data for 14,15-Ditridecyloctacosane: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 14,15-Ditridecyloctacosane

Cat. No.: B15458986

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the request for spectroscopic data for the long-chain branched alkane, **14,15-Ditridecyloctacosane**. Following a comprehensive search of publicly available scientific databases and literature, it has been determined that specific experimental spectroscopic data for this compound is not readily available. This is not uncommon for highly specific, non-commercial long-chain hydrocarbons.

However, to provide relevant information, this guide presents spectroscopic data for a structurally related compound, 14-Heptacosanone (also known as Ditridecyl ketone). While this is a ketone and not an alkane, its long carbon chains are of a similar length, and its spectroscopic data can offer some insights into the behavior of such molecules in analytical experiments.

Spectroscopic Data for 14-Heptacosanone

The following tables summarize the available mass spectrometry and infrared spectroscopy data for 14-Heptacosanone.

Mass Spectrometry Data

Table 1: Electron Ionization Mass Spectrum Data for 14-Heptacosanone

Mass (m/z)	Intensity (Relative)
57	1000
71	859
85	588
99	398
227	355
56	313
213	282
43	276
69	253
226	247

Data Source: NIST Mass Spectrometry Data Center^[1]

Infrared Spectroscopy Data

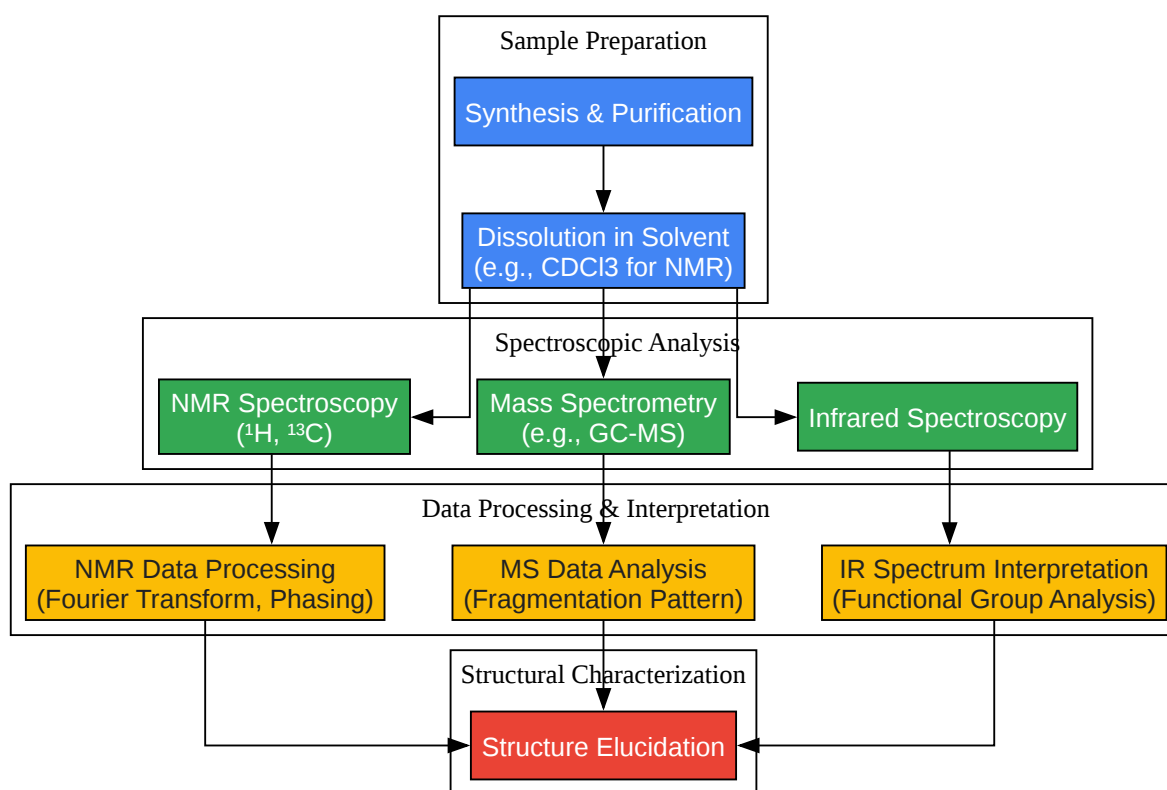
Table 2: Infrared Spectrum Data for 14-Heptacosanone

Frequency (cm ⁻¹)	Transmittance (%)	Assignment
2918	21.7	C-H Stretch (alkane)
2849	24.5	C-H Stretch (alkane)
1719	11.2	C=O Stretch (ketone)
1472	41.2	C-H Bend (alkane)
1463	41.7	C-H Bend (alkane)
1411	61.2	CH ₂ Bend (adjacent to C=O)
730	70.9	C-H Rock (alkane)
720	67.9	C-H Rock (alkane)

Data Source: NIST/TRC Web Thermo Tables[1]

Hypothetical Experimental Workflow for Spectroscopic Analysis of Long-Chain Alkanes

In the absence of specific experimental protocols for **14,15-Ditridecyloctacosane**, a generalized workflow for obtaining spectroscopic data for a novel long-chain alkane is presented below. This workflow outlines the typical steps from sample preparation to data analysis.



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A generalized workflow for the spectroscopic analysis of a long-chain alkane.

Signaling Pathways

No information was found regarding any signaling pathways involving **14,15-Ditridecyloctacosane**. As a long-chain saturated hydrocarbon, it is not expected to have specific biological signaling functions in the same manner as more complex bioactive molecules. Its primary roles would likely be related to its physical properties, such as being a component of waxes or lipids.

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References

- 1. 14-Heptacosanone [webbook.nist.gov]
- To cite this document: BenchChem. [Spectroscopic Data for 14,15-Ditridecyloctacosane: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15458986#spectroscopic-data-for-14-15-ditridecyloctacosane]

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